

SB-590885: A Technical Guide to its Selectivity Profile

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Compound of Interest

Compound Name: SB-590885

Cat. No.: B7944343

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This technical guide provides an in-depth analysis of the selectivity profile of **SB-590885**, a potent and highly selective inhibitor of B-Raf kinase. The document summarizes key quantitative data, details relevant experimental methodologies, and visualizes the associated signaling pathway and experimental workflows.

Quantitative Selectivity Profile

SB-590885 is a triarylimidazole compound that demonstrates remarkable selectivity for B-Raf kinase.^[1] It exhibits potent inhibition of the oncogenic B-Raf V600E mutant, a key driver in several human cancers.^{[1][2]} The inhibitory activity of **SB-590885** is significantly higher for B-Raf compared to its closely related isoform, c-Raf, and it shows minimal activity against a broader panel of other human kinases.

The key quantitative metrics for the inhibitory potency of **SB-590885** are summarized in the table below.

Target Kinase	Inhibition Constant (K _i app)	Binding Affinity (K _d)	Fold Selectivity (B-Raf vs. c-Raf)
B-Raf	0.16 nM	0.3 nM	~11-fold
c-Raf	1.72 nM	Not Reported	

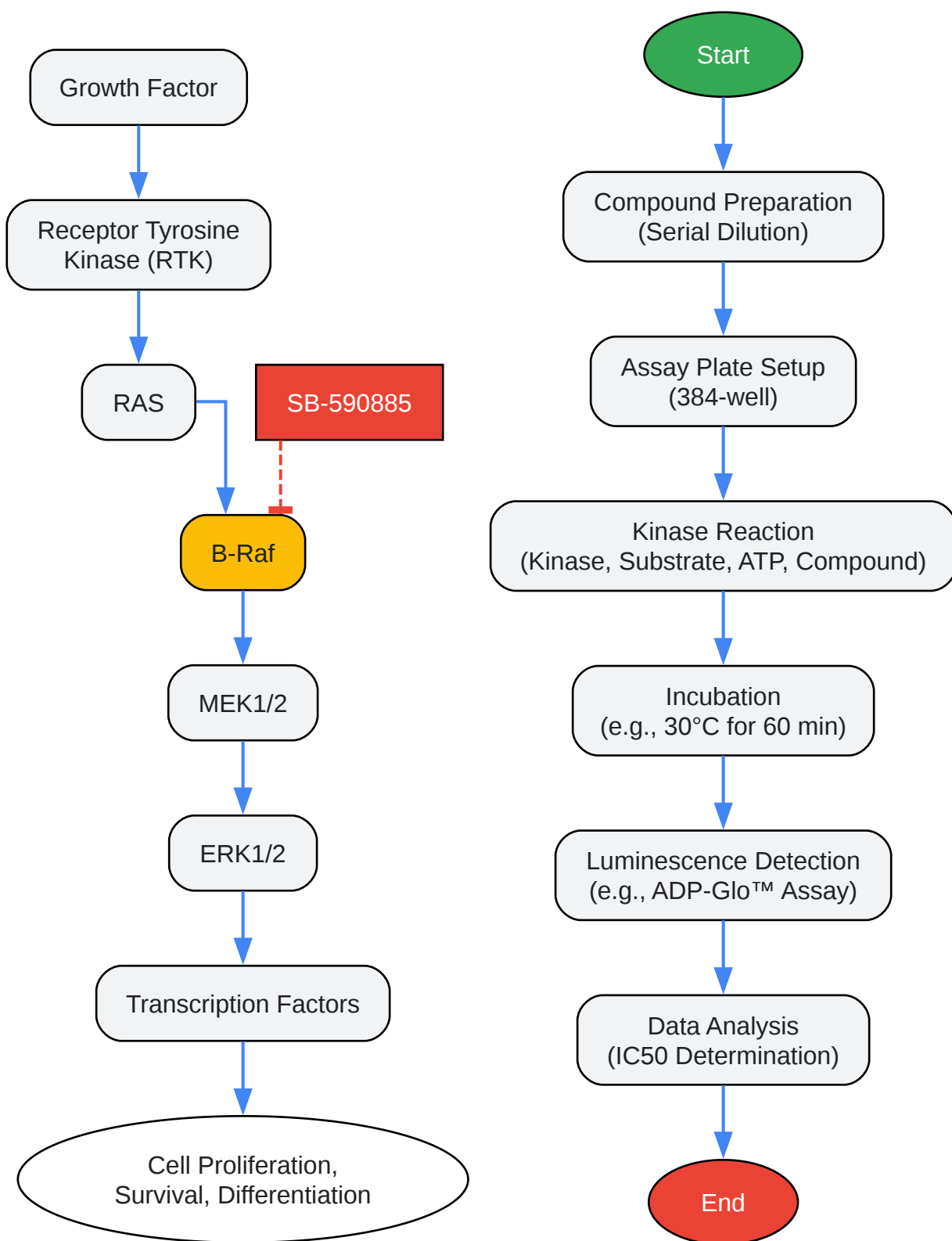
Data compiled from multiple sources.[\[3\]](#)[\[4\]](#)

In broader kinase screening, **SB-590885** was profiled against a panel of 48 other human kinases and displayed minimal off-target activity, underscoring its high selectivity.[\[3\]](#)[\[4\]](#)

Mechanism of Action and Signaling Pathway

SB-590885 is an ATP-competitive inhibitor that binds to the active conformation of the B-Raf kinase domain.[\[1\]](#) B-Raf is a central component of the mitogen-activated protein kinase (MAPK/ERK) signaling pathway, which is crucial for regulating cell growth, proliferation, and survival. In many cancers, mutations in the BRAF gene, particularly the V600E mutation, lead to constitutive activation of this pathway. By selectively inhibiting B-Raf, **SB-590885** effectively blocks downstream signaling to MEK and ERK, thereby inhibiting the proliferation of cancer cells harboring the BRAF mutation.

The B-Raf/MEK/ERK signaling cascade is depicted in the diagram below.



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